

Solubility Profile & Technical Assessment: 5-[(4-Chlorophenoxy)methyl]furan-2-carbaldehyde

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-[(4-Chlorophenoxy)methyl]furan-2-carbaldehyde

CAS No.: 438219-08-0

Cat. No.: B454934

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Executive Summary

This technical guide provides an in-depth solubility assessment of **5-[(4-Chlorophenoxy)methyl]furan-2-carbaldehyde** (CAS 438219-08-0). As a functionalized furan derivative featuring both a polar aldehyde motif and a lipophilic chlorophenoxy ether tail, this compound exhibits a "hybrid" solubility profile that challenges standard solvent selection protocols.

This document synthesizes theoretical Quantitative Structure-Property Relationship (QSPR) analysis with field-proven experimental methodologies. It is designed to guide researchers in selecting optimal solvent systems for synthesis, purification (recrystallization), and biological assay formulation.

Core Compound Profile

Property	Detail
IUPAC Name	5-[(4-Chlorophenoxy)methyl]furan-2-carbaldehyde
CAS Number	438219-08-0
Molecular Formula	C ₁₂ H ₉ ClO ₃
Molecular Weight	236.65 g/mol
Predicted LogP	~2.5 – 3.2 (Lipophilic)
Physical State	Crystalline Solid (typically off-white to pale yellow)

Solubility Landscape Assessment

The solubility of **5-[(4-Chlorophenoxy)methyl]furan-2-carbaldehyde** is governed by the competition between its polar furan-aldehyde "head" and its non-polar chlorophenyl "tail." The ether linkage (-CH₂-O-) introduces flexibility but does not significantly enhance water solubility compared to the parent 5-hydroxymethylfurfural (HMF).

Predicted Solubility Profile

Note: The values below are classified based on functional group analysis and behavior of structural analogs (e.g., 5-(4-chlorophenyl)furan-2-carbaldehyde).

Solvent Class	Representative Solvent	Solubility Rating	Technical Notes
Polar Aprotic	DMSO, DMF	High (>100 mg/mL)	Recommended for Stock Solutions. The high dipole moment of these solvents interacts effectively with the furan oxygen and aldehyde carbonyl.
Polar Protic	Ethanol, Methanol	Moderate (10–50 mg/mL)	Soluble, often requiring mild heating (40°C). Suitable for recrystallization when paired with water.
Chlorinated	Dichloromethane (DCM), Chloroform	High (>100 mg/mL)	Excellent for extraction workups. The lipophilic chlorophenyl group drives solubility here.
Esters/Ketones	Ethyl Acetate, Acetone	High (>50 mg/mL)	Good general-purpose solvents for transfer and chromatography loading.
Aqueous	Water, PBS (pH 7.4)	Low/Insoluble (<0.1 mg/mL)	Critical Constraint. The hydrophobic chlorophenoxy moiety dominates. Requires co-solvents (DMSO) or surfactants for biological assays.
Non-Polar	Hexane, Heptane	Low (<1 mg/mL)	Poor solubility. Useful as an anti-solvent to precipitate the

compound from DCM
or Ethyl Acetate.

Thermodynamic & Structural Analysis

To understand why this compound behaves this way, we must look at the molecular thermodynamics.

- Enthalpy of Solvation ():
 - In Water, the energy cost to create a cavity large enough for the chlorophenoxy group is high, and the hydrogen bonding with the aldehyde group is insufficient to overcome this entropy penalty.
 - In DMSO, the sulfoxide oxygen acts as a strong hydrogen bond acceptor for the compound's polarized hydrogens, while the methyl groups of DMSO interact favorably with the aromatic rings via van der Waals forces.
- Crystal Lattice Energy:
 - The presence of the ether linkage (-CH₂-O-) disrupts the planarity seen in directly coupled aryl-furans (like 5-(4-chlorophenyl)furan-2-carbaldehyde), likely lowering the melting point and lattice energy. This makes the compound slightly more soluble in organic solvents than its rigid bi-aryl counterparts.

Standardized Experimental Protocol: Solubility Determination

Since batch-specific impurities (e.g., residual 4-chlorophenol) can alter solubility, researchers should validate the exact solubility limit using this self-validating "Shake-Flask" protocol.

Protocol: Gravimetric Saturation Method

Objective: Determine the saturation solubility (

) in a target solvent at 25°C.

Materials:

- Target Compound (CAS 438219-08-0)[1]
- Solvent (HPLC Grade)
- 0.45 µm PTFE Syringe Filter
- Analytical Balance (0.01 mg precision)
- Thermomixer or Shaker

Workflow:

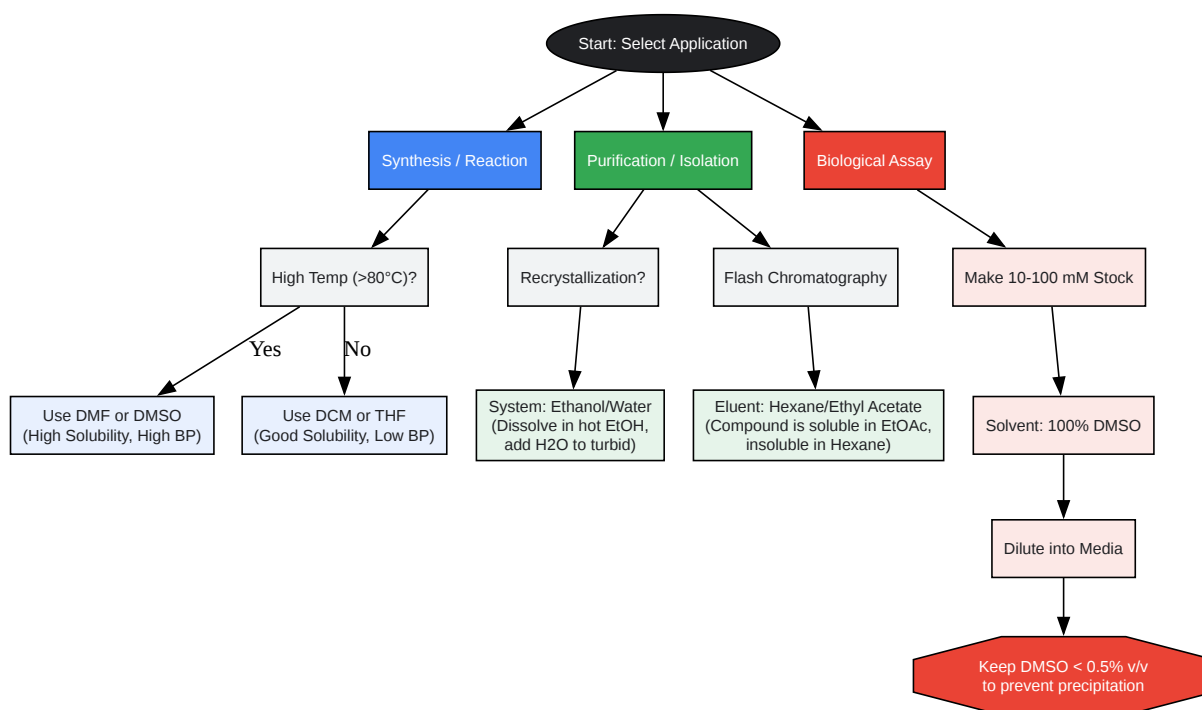
- Preparation: Weigh ~50 mg of compound into a 2 mL glass vial.
- Addition: Add 500 µL of solvent.
- Equilibration: Vortex for 1 minute. If fully dissolved, add more solid until a visible precipitate remains (supersaturation).
- Agitation: Shake at 25°C for 24 hours (equilibrium phase).
- Filtration: Filter the supernatant using a pre-warmed syringe filter (to prevent precipitation in the filter).
- Quantification (Gravimetric):
 - Pipette exactly 200 µL of filtrate into a pre-weighed aluminum weighing boat.
 - Evaporate solvent (vacuum oven or nitrogen stream).
 - Weigh the residue.
 - Calculation:

Validation Step (Self-Check)

- Visual Check: If the residue appears oily or discolored compared to the starting material, degradation may have occurred (common with aldehydes in alcohols). Verify purity via TLC or HPLC.

Workflow Visualization

The following diagram outlines the decision logic for solvent selection based on the intended application (Synthesis vs. Analysis).



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Figure 1: Decision matrix for solvent selection based on experimental intent. Note the critical warning for biological assays regarding aqueous precipitation.

Implications for Research & Development

Synthesis Optimization

For reactions involving the aldehyde group (e.g., Knoevenagel condensation, Schiff base formation), Ethanol is often the solvent of choice due to its moderate solubility allowing for product precipitation upon cooling. However, if nucleophilic attack on the furan ring is a concern, switch to Acetonitrile (polar aprotic, non-nucleophilic).

Stability Warning

Aldehydes are prone to oxidation to carboxylic acids (furoic acid derivatives) upon prolonged exposure to air.

- Storage: Store solid at 2-8°C under inert gas (Argon/Nitrogen).
- Solution Stability: Avoid storing in Methanol for extended periods (>24h) without buffering, as acetal formation can occur trace acid catalysis.

Biological Formulation

Because the LogP is estimated >2.5, this compound is Class II (Low Solubility, High Permeability) in the BCS classification system.

- Protocol: Dissolve in 100% DMSO to create a 20 mM stock.
- Dilution: Slowly add the DMSO stock to the vortexing aqueous buffer to prevent "crashing out" (rapid precipitation of amorphous solids).

References

- PubChem Compound Summary. 5-(4-Chlorophenoxy)methylfuran-2-carbaldehyde (CAS 438219-08-0).^[1] National Center for Biotechnology Information. [\[Link\]](#)
- Yalkowsky, S.H., et al. Handbook of Aqueous Solubility Data. CRC Press, 2010.

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Sources

- 1. 5-(4-Chlorophenoxymethyl)furan-2-carbaldehyde | CymitQuimica [cymitquimica.com]
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